

The Formation of Hydrogen Maleate Salts: A Technical Guide

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Compound of Interest

Compound Name: *Hydrogen maleate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core principles governing the formation of **hydrogen maleate** salts. It delves into the fundamental mechanism, thermodynamic driving forces, and key structural features that characterize these important compounds, which are frequently utilized in the pharmaceutical industry to enhance the physicochemical properties of active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview for researchers and professionals involved in drug development and crystal engineering.

The Core Mechanism: Proton Transfer and Intramolecular Hydrogen Bonding

The formation of a **hydrogen maleate** salt is fundamentally an acid-base reaction. Maleic acid (cis-butenedioic acid), a dicarboxylic acid, reacts with a base (typically an amine-containing API) in a stoichiometric ratio. One of the carboxylic acid protons of maleic acid is transferred to the basic center of the reacting molecule, resulting in the formation of a cation and the **hydrogen maleate** anion.

The defining feature of the **hydrogen maleate** anion is the formation of a strong, short, and often symmetric intramolecular hydrogen bond.[1][2] This hydrogen bond forms between the remaining carboxylic acid proton and the oxygen atoms of the newly formed carboxylate group. This intramolecular interaction is a key stabilizing feature of the **hydrogen maleate** anion.

The strength of this intramolecular hydrogen bond is significant, with theoretical calculations estimating it to be approximately 27 kcal/mol in the gas phase.[3] This strong interaction contributes to the overall stability of the resulting salt.

Figure 1. Mechanism of **Hydrogen Maleate** Salt Formation

Experimental Protocols

The synthesis of **hydrogen maleate** salts is typically a straightforward crystallization process. The following provides a general methodology, with specific details adaptable to the properties of the base (API).

General Synthesis of a Hydrogen Maleate Salt

Materials:

- Maleic Acid
- Base (e.g., Active Pharmaceutical Ingredient)
- Solvent (e.g., Methanol, Ethanol, Water, or a mixture)

Procedure:

- Dissolve equimolar amounts of maleic acid and the base in a minimal amount of a suitable solvent. Gentle heating may be applied to facilitate dissolution.
- Stir the solution for a period of time (e.g., 1-2 hours) at room temperature or a slightly elevated temperature.
- Allow the solution to cool slowly to room temperature. If no crystals form, the solution can be stored at a lower temperature (e.g., 4°C) or subjected to slow evaporation.

- Collect the resulting crystals by filtration.
- Wash the crystals with a small amount of cold solvent to remove any residual impurities.
- Dry the crystals under vacuum or in a desiccator.

A specific example is the synthesis of cyclohexylammonium **hydrogen maleate**, where maleic acid and cyclohexylamine are mixed in a 1:1 molar ratio in methanol, followed by slow evaporation of the solvent to yield crystals.[4][5]

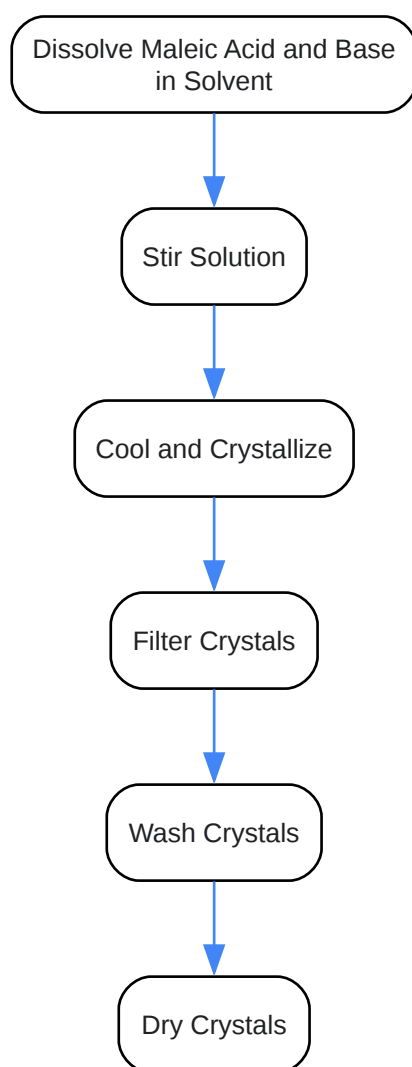


Figure 2. Experimental Workflow for Hydrogen Maleate Salt Synthesis

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Figure 2. Experimental Workflow for **Hydrogen Maleate** Salt Synthesis

Characterization Techniques

Several analytical techniques are crucial for confirming the formation and characterizing the structure of **hydrogen maleate** salts.

X-ray Diffraction

Single-crystal and powder X-ray diffraction are the definitive methods for determining the three-dimensional structure of **hydrogen maleate** salts. These techniques provide precise information on bond lengths, bond angles, and the crystalline packing. Of particular importance is the determination of the O---O distance within the intramolecular hydrogen bond of the maleate anion, which is typically around 2.45 Å.[\[1\]](#)

Spectroscopic Methods

- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR is a valuable tool for monitoring the formation of the **hydrogen maleate** salt. The disappearance of the characteristic C=O stretching vibration of the carboxylic acid in maleic acid (around 1700 cm⁻¹) and the appearance of new bands corresponding to the carboxylate anion and the intramolecular hydrogen bond are key indicators of salt formation.[\[6\]](#) The broad absorption due to the strong intramolecular hydrogen bond is often observed in the region of 2800-2400 cm⁻¹.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR spectroscopy is particularly useful for observing the proton involved in the intramolecular hydrogen bond. This proton typically exhibits a significant downfield chemical shift, often greater than 15 ppm, which is characteristic of a strong hydrogen bond.[\[7\]](#)

Quantitative Data

The formation and structure of **hydrogen maleate** salts are characterized by specific quantitative parameters. The following table summarizes key data for maleic acid and representative **hydrogen maleate** systems.

Parameter	Value	Reference
Maleic Acid Properties		
pKa1	1.9	[6]
pKa2	6.07	[6]
Hydrogen Maleate Anion		
Intramolecular H-bond Energy (gas phase)	~27 kcal/mol	[3]
O---O distance in intramolecular H-bond	~2.45 Å	[1]
¹ H NMR Chemical Shift of H-bonded proton	> 15 ppm	[7]

Logical Relationships in Hydrogen Maleate Formation

The successful formation of a crystalline **hydrogen maleate** salt depends on a balance of intermolecular forces, primarily hydrogen bonding and ionic interactions. The strong intramolecular hydrogen bond in the maleate anion is a primary stabilizing factor. This is complemented by intermolecular hydrogen bonds between the **hydrogen maleate** anion and the cation, leading to the formation of a stable crystal lattice.

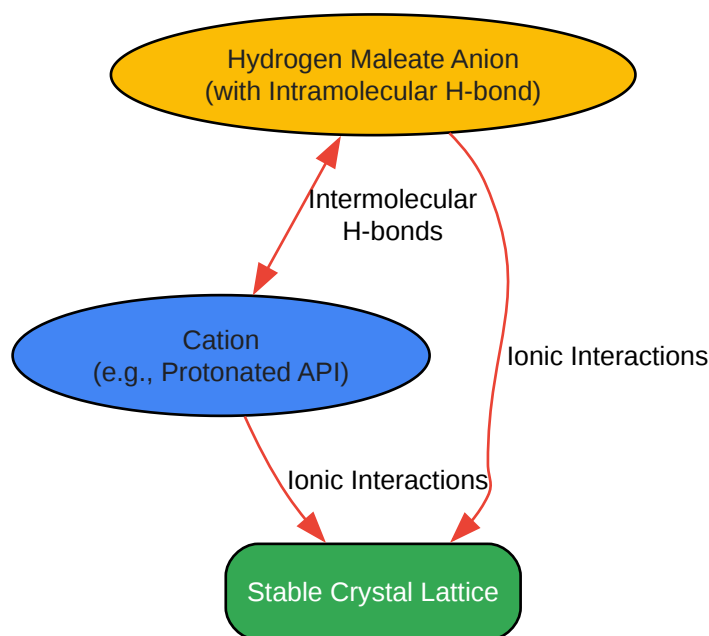


Figure 3. Intermolecular Interactions in Hydrogen Maleate Salts

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Figure 3. Intermolecular Interactions in **Hydrogen Maleate** Salts

Conclusion

The formation of **hydrogen maleate** salts is a robust and widely applicable method in pharmaceutical sciences for modifying the properties of APIs. The core of this process lies in the creation of the highly stable **hydrogen maleate** anion, which is characterized by a strong intramolecular hydrogen bond. A thorough understanding of the underlying mechanism, coupled with the application of appropriate analytical techniques for characterization, is essential for the successful development and application of these valuable salt forms.

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